

Proper Disposal Procedures for C₂₁H₁₉N₃O₂S

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Compound of Interest

Compound Name: C₂₁H₁₉N₃O₂S

Cat. No.: B15145907

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The compound with the chemical formula **C₂₁H₁₉N₃O₂S** is identified by its IUPAC name: 2-amino-1-(4-methoxyphenyl)-5-oxo-4-(thiophen-3-yl)-1,4,5,6,7,8-hexahydroquinoline-3-carbonitrile[1]. As a complex heterocyclic organic molecule containing nitrogen and sulfur, it requires careful handling and disposal to ensure laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for this compound is not readily available, the following procedures are based on established best practices for the disposal of hazardous chemical waste in a laboratory setting. These guidelines are designed to provide researchers, scientists, and drug development professionals with the essential safety and logistical information for the proper management of this chemical waste.

Step-by-Step Disposal Plan

The proper disposal of **C₂₁H₁₉N₃O₂S** should be approached as a multi-step process, beginning from the moment it is identified as waste.

1. Waste Identification and Characterization:

- Treat **C₂₁H₁₉N₃O₂S** and any materials contaminated with it (e.g., gloves, absorbent pads, glassware) as hazardous waste.
- Due to its chemical structure (containing nitrogen and sulfur heterocycles), it may be classified as toxic. A formal hazardous waste determination should be conducted by trained personnel, such as your institution's Environmental Health and Safety (EHS) department.

2. Segregation:

- Do not mix **C21H19N3O2S** waste with other waste streams unless explicitly instructed to do so by EHS.
- Segregate this waste from incompatible materials. For example, keep it separate from strong acids, bases, and oxidizers to prevent unintended reactions[2][3].

3. Container Selection and Labeling:

- Use a chemically compatible container for waste collection. A glass or high-density polyethylene (HDPE) container is generally suitable for organic compounds[2][4]. The container must be in good condition, with no leaks or cracks, and have a secure, tight-fitting lid[5].
- The container must not have held incompatible materials previously unless it has been thoroughly cleaned[5].
- As soon as the first of the waste is added, label the container with a hazardous waste tag. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "2-amino-1-(4-methoxyphenyl)-5-oxo-4-(thiophen-3-yl)-1,4,5,6,7,8-hexahydroquinoline-3-carbonitrile" (avoiding abbreviations)
 - The accumulation start date
 - The name of the principal investigator or laboratory contact

4. Accumulation and Storage:

- Store the waste container in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation and under the control of the laboratory personnel[6].
- The container must be kept closed at all times, except when adding waste[3][7].
- Ensure secondary containment, such as a plastic tray, is used for liquid waste containers to contain any potential spills[7].

- Adhere to the storage limits for hazardous waste in your laboratory as specified by regulations[6].

5. Request for Pickup:

- Once the waste container is full or is approaching the regulatory time limit for storage in an SAA, submit a request for pickup to your institution's EHS or hazardous waste management department[8].

Quantitative Guidelines for Hazardous Waste Accumulation

The following table summarizes general quantitative limits for the accumulation of hazardous waste in a laboratory setting, based on U.S. Environmental Protection Agency (EPA) regulations for Satellite Accumulation Areas.

Parameter	Limit	Regulation/Guideline Reference
Maximum Volume per SAA	55 gallons of hazardous waste	40 CFR 262, Subpart K[6]
Maximum Volume (Acute)	1 quart of acutely hazardous waste	40 CFR 262, Subpart K[6]
Container Headspace	Leave at least 25% headspace for expansion	General Laboratory Safety[4]
Removal from SAA	Within 3 days of the container becoming full	MIT EHS[7]

Experimental Protocol: Triple-Rinsing of Empty Containers

Empty containers that once held **C21H19N3O2S** must be properly cleaned before they can be disposed of as non-hazardous waste. The standard procedure for this is triple-rinsing.

Objective: To decontaminate an empty chemical container to ensure it is safe for disposal or reuse.

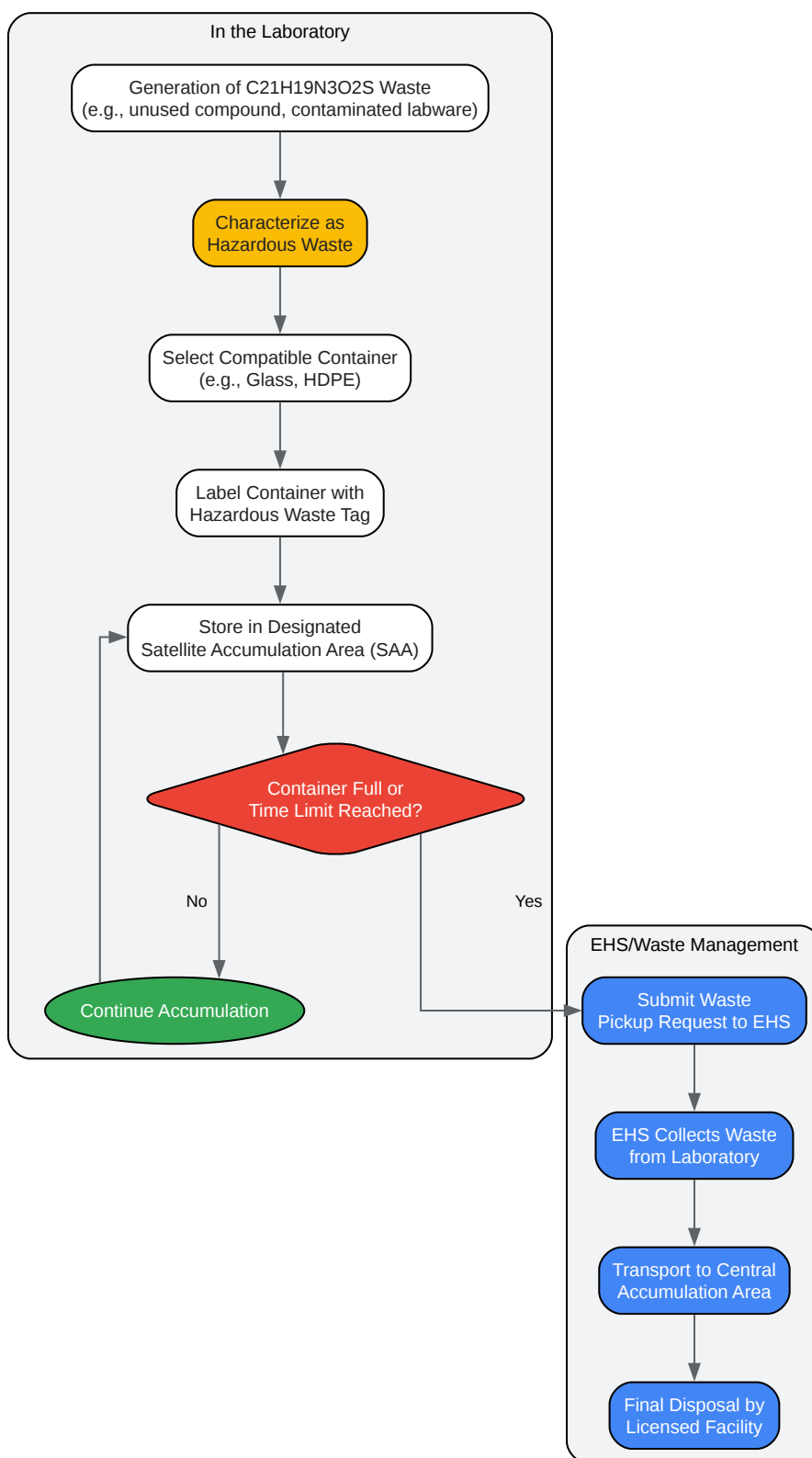
Materials:

- Empty **C21H19N3O2S** container
- Appropriate solvent (e.g., acetone, ethanol, or another solvent in which **C21H19N3O2S** is soluble)
- Personal Protective Equipment (PPE): safety glasses or goggles, lab coat, and appropriate chemical-resistant gloves
- Designated hazardous waste container for the rinsate

Procedure:

- Initial Draining: Empty the container of all free-flowing **C21H19N3O2S** into the designated hazardous waste container. Allow it to drain for at least 30 seconds[9][10].
- First Rinse: Add a suitable solvent to the empty container until it is approximately 20-30% full[10][11].
- Agitation: Securely cap the container and swirl or shake it vigorously to ensure the solvent comes into contact with all interior surfaces[11][12].
- Rinsate Collection: Pour the solvent rinsate into the designated hazardous waste container[13].
- Second and Third Rinses: Repeat steps 2 through 4 two more times for a total of three rinses[10][12][13].
- Final Steps: After the third rinse, allow the container to air dry completely. Deface or remove the original chemical label and affix a "Triple Rinsed" sticker or label to the container before disposing of it in the appropriate solid waste bin (e.g., for glass or plastic recycling)[13].

Disposal Workflow for **C21H19N3O2S**



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